

A Spectroscopic Vade Mecum for Ectoine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-4-carboxy-3,4,5,6-tetrahydropyrimidine

CAS No.: 117305-84-7

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Introduction: The Molecular Guardian, Ectoine

Ectoine, (S)-2-methyl-1,4,5,6-tetrahydropyrimidine-4-carboxylic acid, is a fascinating and increasingly important natural compound. This cyclic amino acid, first discovered in the halophilic bacterium *Ectothiorhodospira halochloris*, serves as a powerful osmoprotectant, shielding cells from the detrimental effects of high salinity, extreme temperatures, and desiccation. Its remarkable stabilizing properties have led to its widespread application in the cosmetic and pharmaceutical industries, where it functions as a potent moisturizer, anti-inflammatory agent, and stabilizer for biomolecules. For researchers and drug development professionals, a thorough understanding of Ectoine's structural characteristics is paramount. This guide provides a comprehensive analysis of the spectroscopic data of Ectoine, offering field-proven insights into its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles.

I. Nuclear Magnetic Resonance (NMR)

Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is an unparalleled tool for determining the precise structure of organic molecules in solution. For Ectoine, both ^1H and ^{13}C NMR provide a detailed map of its atomic connectivity and chemical environment.

A. ^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of Ectoine, typically recorded in D_2O to avoid the interference of exchangeable protons, reveals a set of distinct signals corresponding to the different protons in the molecule.

Table 1: ^1H NMR Spectroscopic Data for Ectoine in D_2O

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~ 4.71	t (triplet)	7.4
H-5a, H-5b	~ 3.20	m (multiplet)	-
H-6a, H-6b	~ 2.04	m (multiplet)	-
$-\text{CH}_3$	~ 2.13	s (singlet)	-

Causality Behind the Chemical Shifts and Multiplicities:

- H-4 ($\delta \sim 4.71$ ppm): This proton, attached to the chiral carbon adjacent to the carboxylic acid group, is the most deshielded aliphatic proton. Its downfield shift is attributed to the electron-withdrawing effects of both the neighboring carboxyl group and the nitrogen atom within the ring. The signal appears as a triplet due to coupling with the two adjacent protons on C-5.
- H-5a, H-5b ($\delta \sim 3.20$ ppm): These diastereotopic protons on the carbon adjacent to a nitrogen atom experience a moderate downfield shift. Their signals are often complex multiplets due to both geminal and vicinal coupling.
- H-6a, H-6b ($\delta \sim 2.04$ ppm): These methylene protons are the most shielded in the ring system, appearing further upfield. They also present as a complex multiplet due to coupling with the protons on C-5.

- $-\text{CH}_3$ ($\delta \sim 2.13$ ppm): The methyl group protons appear as a sharp singlet, as there are no adjacent protons to couple with. Its chemical shift is characteristic of a methyl group attached to an sp^2 -hybridized carbon within a heterocyclic ring.

B. ^{13}C NMR Spectroscopy: The Carbon Skeleton Unveiled

The proton-decoupled ^{13}C NMR spectrum of Ectoine provides a clear picture of its carbon framework.

Table 2: ^{13}C NMR Spectroscopic Data for Ectoine in D_2O

Carbon Assignment	Chemical Shift (δ , ppm)
C-7 (COO^-)	~ 176.6
C-2	~ 160.4
C-4	~ 58.0
C-6	~ 37.1
C-5	~ 21.3
C-8 ($-\text{CH}_3$)	~ 18.1

Interpretation of the ^{13}C Chemical Shifts:

The chemical shifts in the ^{13}C NMR spectrum are highly indicative of the electronic environment of each carbon atom. The carboxyl carbon (C-7) resonates at the lowest field (~ 176.6 ppm), which is typical for carboxylic acids and their conjugate bases. The C-2 carbon, being part of an imine-like system within the pyrimidine ring, also appears significantly downfield (~ 160.4 ppm). The aliphatic carbons of the ring (C-4, C-5, and C-6) and the methyl carbon (C-8) appear at higher fields, consistent with their sp^3 hybridization.

Experimental Protocol for NMR Analysis of Ectoine

- **Sample Preparation:** Dissolve 5-10 mg of Ectoine in approximately 0.6 mL of deuterium oxide (D_2O). Ensure the sample is fully dissolved. For quantitative analysis, a known amount

of an internal standard (e.g., DSS or TSP) can be added.

- NMR Tube: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation: Acquire the spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Set the spectral width to cover the expected proton chemical shift range (e.g., 0-10 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16 or 32 scans).
 - Apply a water suppression pulse sequence if residual HDO signal is problematic.
- ^{13}C NMR Acquisition:
 - Use a proton-decoupled pulse sequence.
 - Set the spectral width to encompass the full range of carbon chemical shifts (e.g., 0-200 ppm).
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C (e.g., 1024 scans or more).

II. Infrared (IR) Spectroscopy: Probing the Vibrational Fingerprint

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Table 3: Characteristic IR Absorption Bands of Ectoine

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity
3421 - 3052	N-H stretching	Strong, Broad
~2130	N-H bending	Medium
~1604	C=O stretching (asymmetric) of COO ⁻	Strong
~1443	C=O stretching (symmetric) of COO ⁻	Strong
~1388	C-H bending (of -CH ₃ and -CH ₂ -)	Medium

Expert Insights into the IR Spectrum:

The IR spectrum of Ectoine is dominated by features characteristic of its amino acid and heterocyclic nature. The broad absorption in the 3400-3000 cm⁻¹ region is a hallmark of N-H stretching vibrations, likely broadened due to hydrogen bonding in the solid state. The strong bands at approximately 1604 cm⁻¹ and 1443 cm⁻¹ are indicative of the asymmetric and symmetric stretching vibrations of the carboxylate group (COO⁻), respectively, confirming the zwitterionic nature of Ectoine in the solid state. The presence of a peak around 2130 cm⁻¹ is attributed to N-H bending vibrations.

Experimental Protocol for FTIR Analysis of Ectoine (KBr Pellet Method)

- **Sample Preparation:** Grind 1-2 mg of dry Ectoine with approximately 100-200 mg of dry, IR-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Transfer the powder to a pellet die and press it under high pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum, typically in the range of 4000-400 cm⁻¹. A background spectrum of a pure KBr pellet should be run first for background correction.

III. Mass Spectrometry (MS): Unraveling the Molecular Mass and Fragmentation

Mass spectrometry is a powerful analytical technique for determining the mass-to-charge ratio (m/z) of ions, providing information about the molecular weight and elemental composition of a compound.

A. Electrospray Ionization (ESI) Mass Spectrometry

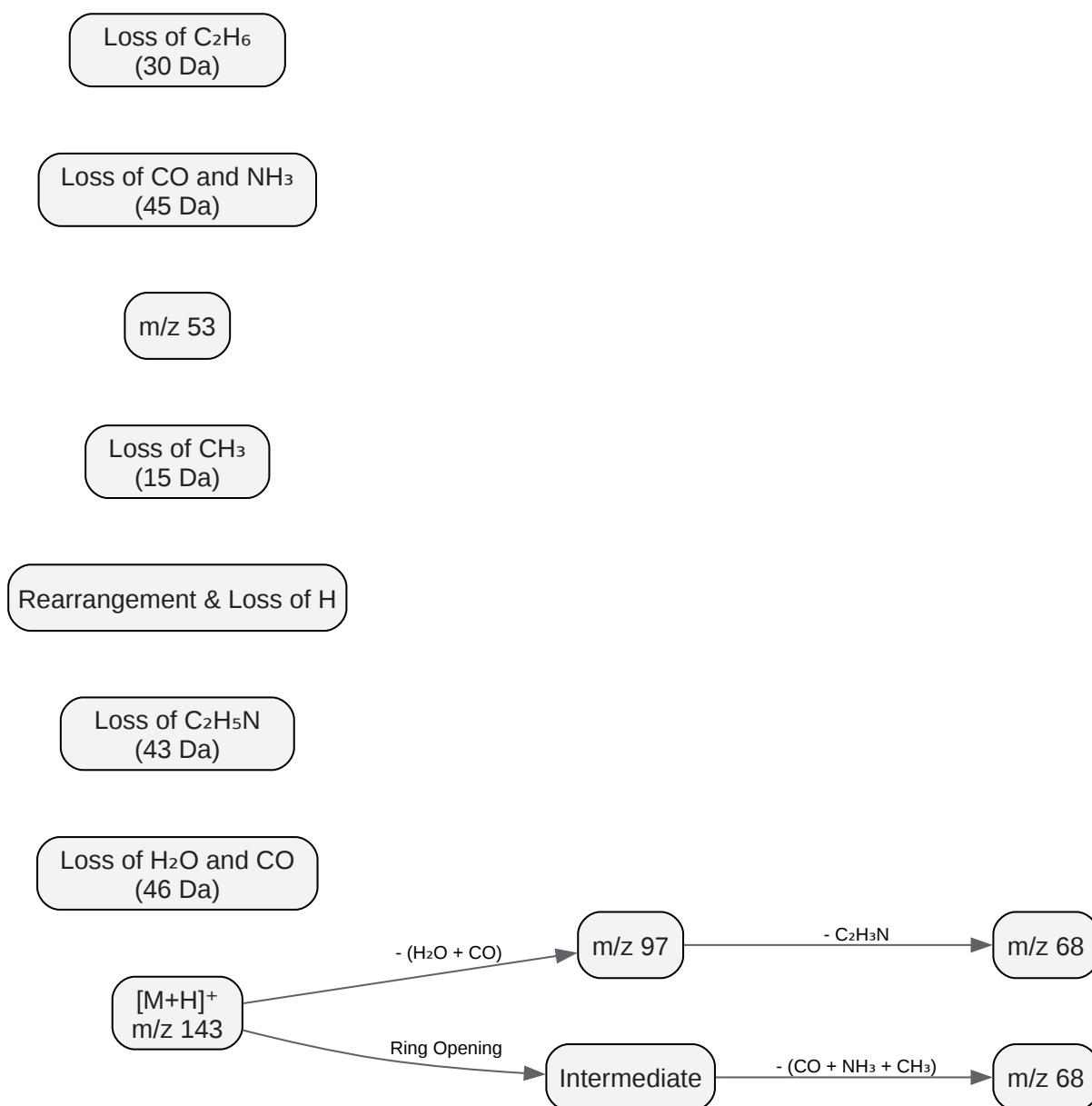
For a polar and non-volatile molecule like Ectoine, electrospray ionization (ESI) is the preferred method. In positive ion mode, Ectoine is readily protonated, yielding a pseudo-molecular ion $[M+H]^+$ at an m/z of 143.1.^[1]

B. Tandem Mass Spectrometry (MS/MS) and Fragmentation Pathway

Tandem mass spectrometry (MS/MS) of the $[M+H]^+$ ion provides valuable structural information through collision-induced dissociation (CID). The major product ions observed for Ectoine are at m/z 97.0, 68.2, 55.9, and 44.0.^[1]

Proposed Fragmentation Pathway:

The fragmentation of the protonated Ectoine molecule likely proceeds through a series of characteristic losses, which is typical for cyclic amino acids.



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Caption: Proposed fragmentation pathway of protonated Ectoine.

A plausible fragmentation pathway begins with the loss of the carboxylic acid group as water and carbon monoxide (a combined loss of 46 Da), leading to the formation of the ion at m/z 97. Subsequent fragmentation of the ring can lead to the other observed ions. For instance, the loss of a C_2H_5N fragment from the m/z 97 ion would result in an ion at m/z 54, and a rearrangement followed by the loss of a hydrogen atom could lead to the ion at m/z 68. The fragmentation of cyclic structures can be complex and involve multiple ring-opening and rearrangement steps.

Experimental Protocol for LC-MS/MS Analysis of Ectoine

- Sample Preparation: Prepare a dilute solution of Ectoine in a suitable solvent system, such as a mixture of acetonitrile and water with a small amount of formic acid (e.g., 0.1%) to promote protonation.
- Chromatographic Separation (LC):
 - Inject the sample onto a suitable HPLC or UPLC column (e.g., a C18 or a HILIC column).
 - Use a gradient elution with mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometric Detection (MS):
 - Use an electrospray ionization (ESI) source in positive ion mode.
 - Set the mass spectrometer to scan for the precursor ion of Ectoine (m/z 143.1).
 - For MS/MS analysis, select the m/z 143.1 ion for collision-induced dissociation (CID) and scan for the resulting product ions.

IV. Conclusion: A Unified Spectroscopic Portrait

The collective spectroscopic data from NMR, IR, and Mass Spectrometry provides a robust and unambiguous structural confirmation of Ectoine. 1H and ^{13}C NMR define the precise connectivity of the atoms, IR spectroscopy confirms the presence of key functional groups and the zwitterionic nature of the molecule, and Mass Spectrometry verifies the molecular weight and provides insights into its fragmentation behavior. This comprehensive spectroscopic guide

serves as a valuable resource for researchers and professionals in the fields of natural product chemistry, drug development, and biotechnology, enabling a deeper understanding and utilization of this remarkable molecular guardian.

References

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